

ZLD115 solubility and preparation for in vivo studies

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Compound of Interest

Compound Name: ZLD115

Cat. No.: B12382853

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ZLD115: Solubility and In Vivo Preparation Protocols

Application Notes and Protocols for Researchers

This document provides detailed application notes and protocols for the preparation and in vivo use of **ZLD115**, a potent and selective inhibitor of the fat mass and obesity-associated protein (FTO). These guidelines are intended for researchers, scientists, and drug development professionals working in areas such as oncology, epigenetics, and drug discovery.

Introduction

ZLD115 is a derivative of FB23 and functions as an inhibitor of the FTO protein, an RNA N6-methyladenosine (m6A) demethylase that is often highly expressed in various cancers, including acute myeloid leukemia (AML).[1][2] Mechanistically, **ZLD115** exerts its anti-leukemic effects by increasing the abundance of m6A on AML cell RNA. This leads to the upregulation of Retinoic Acid Receptor Alpha (RARA) gene expression and the downregulation of the MYC proto-oncogene, which are crucial for its anti-proliferative activity.[1][2] Preclinical studies have demonstrated its significant anti-leukemic activity in xenograft mouse models with minimal side effects.[2]

Data Presentation: Solubility of ZLD115

Proper solubilization of **ZLD115** is critical for its bioavailability and efficacy in in vivo studies. The following table summarizes the solubility of **ZLD115** in common vehicle formulations for animal studies.

Formulation Components	Solvent Ratio	Maximum Solubility	Appearance
DMSO, PEG300, Tween-80, Saline	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.04 mM)	Clear Solution
DMSO, Corn Oil	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.04 mM)	Clear Solution

Note: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[3\]](#)

Experimental Protocols: Preparation of ZLD115 for In Vivo Studies

The following are two established protocols for the preparation of **ZLD115** for administration in animal models, such as oral gavage.

Protocol 1: Aqueous-Based Formulation

This protocol is a common choice for achieving a clear solution of **ZLD115** suitable for various routes of administration.

Materials:

- **ZLD115** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80

- Saline (0.9% NaCl)
- Sterile conical tubes
- Pipettes

Procedure:

- Weigh the required amount of **ZLD115** powder.
- Prepare the vehicle by adding the solvents one by one in the following order and concentrations:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- To prepare a 1 mL working solution as an example, first add 100 µL of a DMSO stock solution of **ZLD115** (e.g., 25 mg/mL) to 400 µL of PEG300 and mix thoroughly.[3]
- Add 50 µL of Tween-80 to the mixture and vortex until homogenous.[3]
- Finally, add 450 µL of saline to bring the total volume to 1 mL and mix until a clear solution is obtained.[3]

Protocol 2: Oil-Based Formulation

This protocol provides an alternative formulation using corn oil, which can be suitable for oral administration.

Materials:

- **ZLD115** powder
- Dimethyl sulfoxide (DMSO)

- Corn Oil
- Sterile conical tubes
- Pipettes

Procedure:

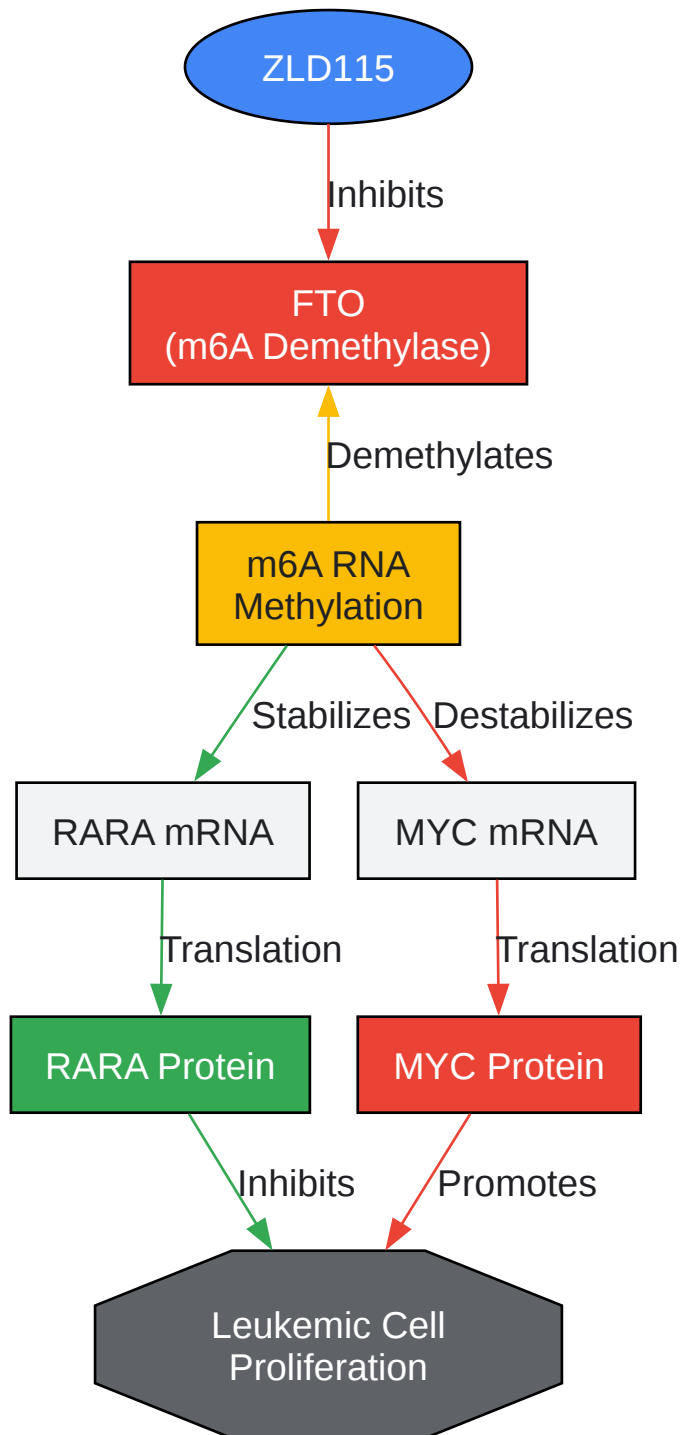
- Weigh the required amount of **ZLD115** powder.
- Prepare the vehicle by adding the solvents one by one in the following order and concentrations:
 - 10% DMSO
 - 90% Corn Oil
- First, dissolve the **ZLD115** powder in DMSO.
- Add the corn oil to the DMSO/**ZLD115** mixture and vortex thoroughly until a clear solution is achieved.

Mandatory Visualization

ZLD115 Signaling Pathway

The following diagram illustrates the mechanism of action of **ZLD115** as an FTO inhibitor in cancer cells.

ZLD115 Signaling Pathway

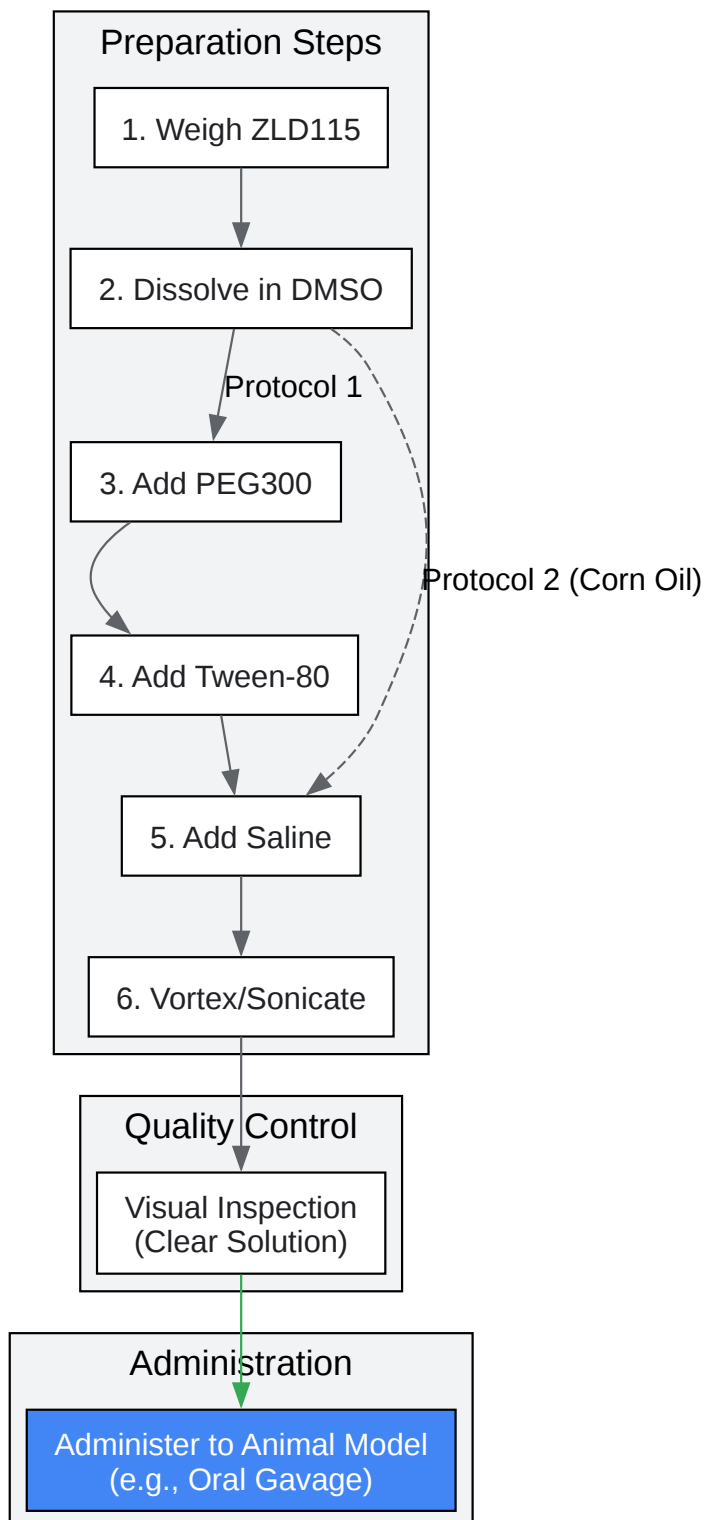
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Caption: Mechanism of **ZLD115** in inhibiting leukemic cell proliferation.

Experimental Workflow for In Vivo Preparation

The following diagram outlines the general workflow for preparing **ZLD115** for in vivo experiments.

ZLD115 In Vivo Preparation Workflow

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Caption: Workflow for preparing **ZLD115** for in vivo studies.

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